Application Note: Strategic Utilization of 4-(Methanesulfonylmethyl)cyclohexan-1-one in Drug Discovery

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Compound of Interest

Compound Name:	*4-(Methanesulfonylmethyl)cyclohexan-1-one*
CAS No.:	*1820615-75-5*
Cat. No.:	*B2870381*

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Document Type: Technical Guide & Standard Operating Protocols

Introduction and Strategic Rationale

As a Senior Application Scientist, I frequently evaluate building blocks that can simultaneously introduce structural complexity and favorable physicochemical properties into a drug candidate. **4-(Methanesulfonylmethyl)cyclohexan-1-one** (CAS: 1820615-75-5) is a highly versatile, functionalized cyclic ketone that serves as a premium intermediate in modern medicinal chemistry.

The strategic value of this compound lies in its bifunctional nature. The ketone moiety serves as a reactive handle for divergent synthetic pathways (e.g., reductive amination, spirocyclization, or nucleophilic addition). Conversely, the methanesulfonylmethyl (-$CH_2SO_2CH_3$) group acts as a powerful pharmacophore element. Sulfones are excellent

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bioisosteres for modifying lipophilicity (logP) and are robust hydrogen-bond acceptors. Unlike thioethers, sulfones are metabolically stable against cytochrome P450-mediated oxidation, making this intermediate highly desirable for synthesizing kinase inhibitors, GPCR ligands, and ion channel modulators[1].

Physicochemical Profiling

Understanding the physical parameters of your starting material is critical for predicting solubility, reaction kinetics, and downstream purification strategies. The quantitative data for **4-(methanesulfonylmethyl)cyclohexan-1-one** is summarized below:

Property	Value
IUPAC Name	4-(methanesulfonylmethyl)cyclohexan-1-one
CAS Number	1820615-75-5
Molecular Formula	$C_8H_{14}O_3S$
Molecular Weight	190.26 g/mol
Physical Form	Solid (Typically white to off-white)
Key Functional Groups	Electrophilic Ketone, Sulfone (H-bond acceptor)
GHS Hazard Statements	H302, H315, H319, H335 (Harmful if swallowed; Irritant)

Data supported by commercial and chemical databases,[1].

Synthetic Workflows and Derivatization Pathways

The true utility of **4-(methanesulfonylmethyl)cyclohexan-1-one** is realized through its ability to be converted into multiple privileged scaffolds. The following diagram illustrates the logical relationships between the intermediate, the chosen synthetic methodology, and the resulting pharmacological scaffold.

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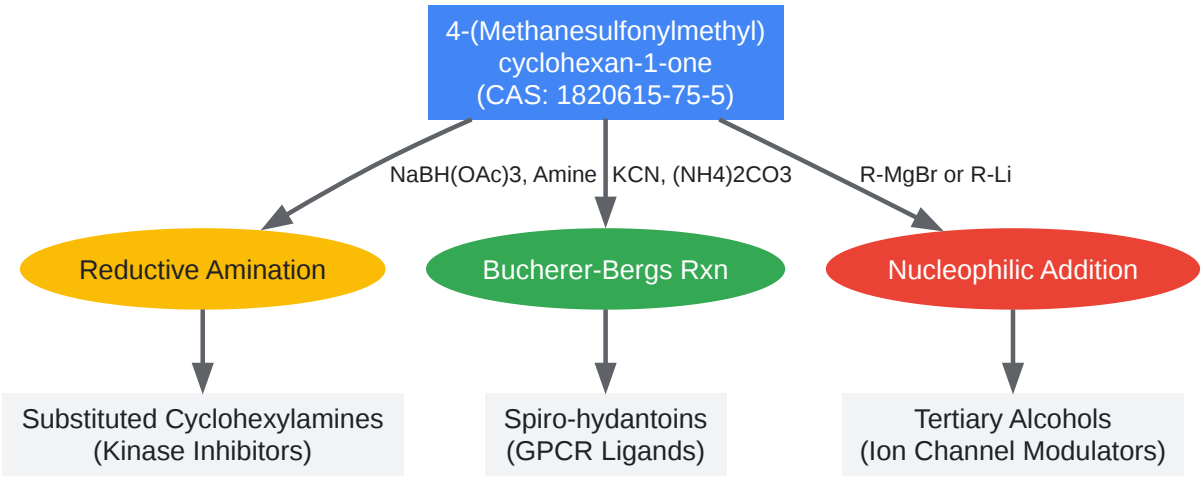

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Figure 1: Divergent synthetic pathways utilizing **4-(methanesulfonylmethyl)cyclohexan-1-one**.

Standard Operating Protocols

To ensure a self-validating and reproducible system, the following protocols detail not just the steps, but the causality behind the chemical choices.

Protocol A: Direct Reductive Amination (Synthesis of Cyclohexylamines)

Objective: To synthesize functionalized secondary or tertiary amines. Scientific Rationale: Sodium triacetoxyborohydride (STAB) is utilized over sodium borohydride ($NaBH_4$) due to its milder nature. The electron-withdrawing acetate groups reduce the nucleophilicity of the hydride, allowing STAB to selectively reduce the highly electrophilic iminium ion without reducing the starting ketone[2]. 1,2-Dichloroethane (DCE) is selected as the solvent because its dielectric constant stabilizes the transition state while remaining inert to STAB[2].

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Step-by-Step Methodology:

- Reaction Setup: In an oven-dried round-bottom flask under a nitrogen atmosphere, dissolve **4-(methanesulfonylmethyl)cyclohexan-1-one** (1.0 eq, 1.0 mmol) and the desired primary or secondary amine (1.05 eq) in anhydrous DCE (0.2 M).
- Acid Catalysis: Add glacial acetic acid (1.5 eq) dropwise. Causality: Acetic acid acts as a Brønsted acid to protonate the intermediate hemiaminal, facilitating water elimination to form the reactive iminium species[2]. Stir for 30 minutes at room temperature.
- Reduction: Add STAB (1.5 eq) portion-wise over 5 minutes to control any mild exotherm.
- Monitoring: Stir at room temperature for 4–12 hours. Monitor the consumption of the ketone via LC-MS.
- Quench & Workup: Quench by carefully adding saturated aqueous $NaHCO_3$ (equal volume to DCE). Causality: This neutralizes the acetic acid and safely destroys unreacted STAB, preventing unwanted side reactions during extraction. Stir vigorously for 15 minutes.
- Extraction: Extract with dichloromethane (3 x 15 mL). Wash the combined organics with brine, dry over anhydrous Na_2SO_4, filter, and concentrate.
- Purification: Purify the crude amine via flash column chromatography using a DCM/MeOH/NH_4OH gradient.

Protocol B: Bucherer-Bergs Reaction (Synthesis of Spiro-Hydantoins)

Objective: To construct a spiro-hydantoin scaffold, a privileged structure in drug discovery. Scientific Rationale: The Bucherer-Bergs multicomponent reaction converts the ketone into a 5,5-disubstituted hydantoin. Ammonium carbonate is a dual-purpose reagent, providing both the ammonia required for aminonitrile formation and the carbon dioxide necessary for the subsequent cyclization into the hydantoin ring[3]. An ethanol/water mixture ensures the solubility of both the organic ketone and the inorganic salts[3].

Step-by-Step Methodology:

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- Safety Precaution: This reaction utilizes highly toxic KCN. It MUST be performed in a dedicated fume hood with a cyanide antidote kit available. All aqueous waste must be treated with sodium hypochlorite (bleach) to oxidize residual cyanide to the less toxic cyanate prior to disposal.
- Reaction Setup: In a pressure-resistant glass vial, suspend the ketone (1.0 eq, 1.0 mmol) in a 1:1 mixture of EtOH and H_2O (0.2 M).
- Reagent Addition: Add ammonium carbonate ($(NH_4)_2CO_3$, 3.0 eq) and potassium cyanide (KCN, 1.5 eq) to the suspension.
- Cyclization: Seal the vessel and heat the mixture at 60–70 °C for 12–24 hours[3]. The solution typically becomes homogeneous, followed by the precipitation of the spiro-hydantoin product.
- Isolation: Cool the reaction mixture to 0 °C in an ice bath to maximize product precipitation.
- Filtration: Filter the resulting solid under vacuum. Wash the filter cake with ice-cold water (to remove residual inorganic salts) followed by a small amount of cold diethyl ether.
- Purification: The crude spiro-hydantoin is often >95% pure. If necessary, recrystallize from boiling ethanol[3].

Analytical Validation

To validate the success of the above protocols, employ the following analytical checks:

- LC-MS Profiling: The starting ketone exhibits an $[M+H]^+$ peak at m/z 191.1. Successful conversion in Protocol B (Bucherer-Bergs) will yield a product with an $[M+H]^+$ peak at m/z 261.1 (reflecting the addition of HCN and HNCO equivalents).
- ^1H NMR ($CDCl_3$ or DMSO-d_6): The starting material is characterized by diagnostic methanesulfonylmethyl protons: a singlet for the methyl group (~2.9–3.0 ppm) and a doublet for the methylene group (~3.1 ppm). In Protocol A, the disappearance of the ketone and the appearance of a new alpha-proton multiplet (~2.5–3.0 ppm) confirms successful amination.

References

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- Title: 4-(Methylsulfonyl)
- Source: nih.
- Title: Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride.

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